

alpha alpha dimethyl beta (dimethylamino) propiophenone hydrochloride solubility data

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Compound Focus: Propiophenone, alpha,alpha-dimethyl-beta-(dimethylamino)-, hydrochloride

CAS No.: 24206-69-7

Cat. No.: S14287547

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Physicochemical Data for Related Compounds

The available data primarily covers the compound without the alpha-methyl groups. Quantitative data for the exact compound you requested is limited to its molecular formula and weight.

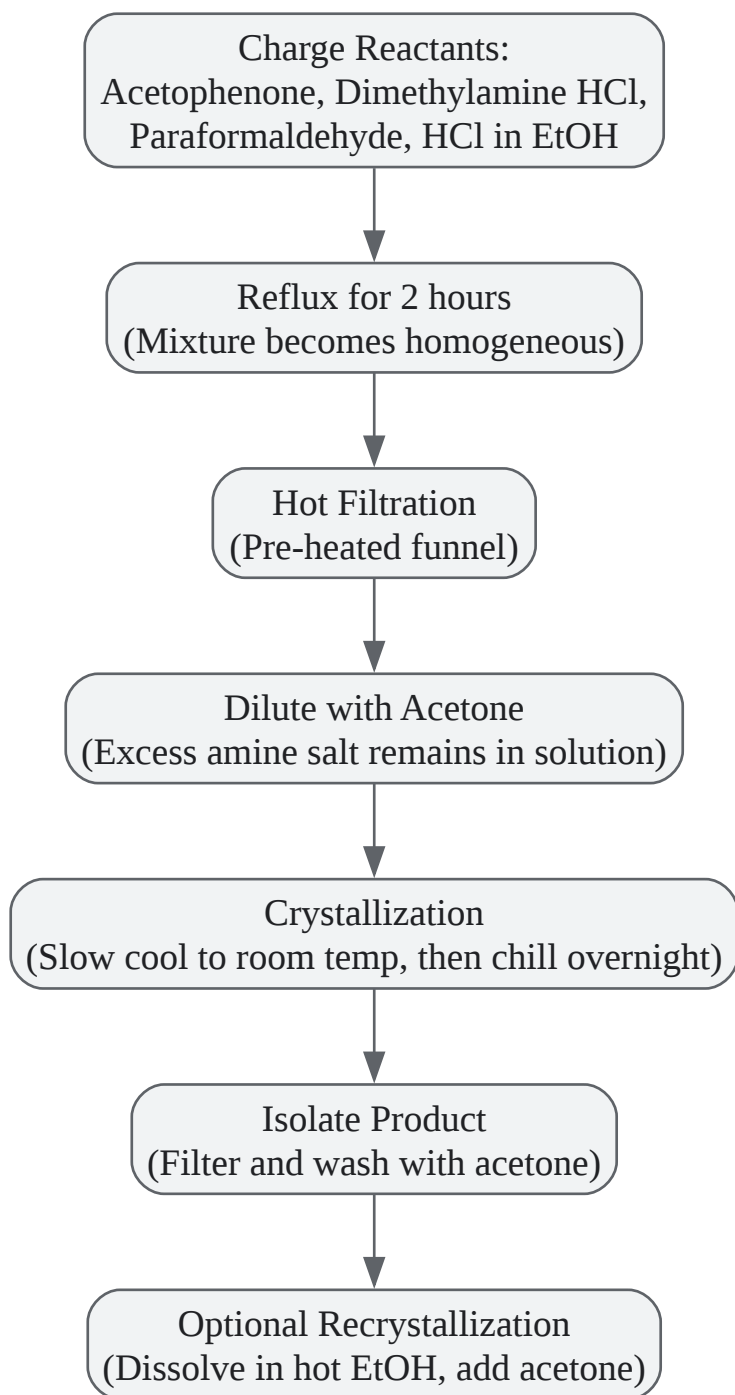
Property	alpha,alpha-dimethyl-beta-(dimethylamino)propiophenone hydrochloride [1] [2]	3-(Dimethylamino)propiophenone hydrochloride (Related Compound) [3] [4]
CAS Number	24206-69-7 [2]	879-72-1 [3] [4]
Molecular Formula	C ₁₃ H ₂₀ CINO [1] [2]	C ₁₁ H ₁₆ CINO [3] [4]
Molecular Weight	241.757 [2]	213.70 [3] [4]
Melting Point	Not specified in search results	150-155 °C [3]; 153°C [4]

Property	alpha,alpha-dimethyl-beta-(dimethylamino)propiofenone hydrochloride [1] [2]	3-(Dimethylamino)propiofenone hydrochloride (Related Compound) [3] [4]
Water Solubility	Not specified in search results	Almost transparency [3]
Form	Not specified in search results	Powder to crystal [3]; Crystalline Powder [4]
Vapour Pressure	0.00207 mmHg at 25°C [2]	Not specified in search results

Experimental Context and Synthesis

While quantitative solubility data is absent, the search results provide a detailed synthetic procedure for the related compound, **β -Dimethylaminopropiofenone hydrochloride**, which is a classic example of the **Mannich reaction** [5]. The methodology offers indirect clues about solubility behavior during experimental workflow.

The general experimental workflow for the synthesis and purification can be summarized as follows. This workflow is adapted from the procedure for β -Dimethylaminopropiofenone hydrochloride [5]:



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Key Experimental Observations on Solubility [5]:

- **Solvent Systems:** The crude product is soluble in hot 95% ethanol. The purified product is obtained by adding a large volume of acetone to the hot ethanol solution, indicating significantly lower solubility in acetone.

- **Precipitation & Purification:** The addition of 400 ml of acetone to the warm ethanolic reaction mixture directly induces crystallization. The excess dimethylamine hydrochloride by-product remains dissolved in the acetone/ethanol mixture.
- **Hygroscopic Nature:** The submitter notes that the crude product is "somewhat hygroscopic and holds traces of water tenaciously," which can affect the observed melting point and potentially its handling in solution [5].

Research Recommendations

The lack of direct solubility data means you will likely need to determine it empirically. Here is a suggested pathway:

- **Consult Specialized Databases:** Search dedicated solubility databases or pharmaceutical science resources (e.g., PDR, Handbook of Aqueous Solubility Data) not included in the current search results.
- **Perform Experimental Measurement:** Determine the solubility using standard laboratory techniques. The synthesis protocol suggests **95% ethanol** and **acetone** as primary solvents for testing. You can establish a quantitative profile by measuring the mass of compound dissolved per unit volume of solvent at a controlled temperature.
- **Predictive Modeling:** Use the molecular structure and weight with chemical modeling software to calculate predicted solubility parameters.

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References

1. , Propiophenone , alpha - alpha - dimethyl -(beta)... dimethylamino [pubchem.ncbi.nlm.nih.gov]
2. α,α - Dimethyl - β -(dimethylamino) propiophenone hydrochloride [chemsrc.com]
3. 3-DIMETHYLAMINOPROPIOPHENONE HYDROCHLORIDE [chemicalbook.com]
4. 3-(Dimethylamino)propiophenone Hydrochloride 98.0+% ... [fishersci.com]
5. β -DIMETHYLAMINOPROPIOPHENONE HYDROCHLORIDE [orgsyn.org]

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